

Personal protective equipment for handling 3-Bromo-5-iodopyridine

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Compound of Interest

Compound Name: 3-Bromo-5-iodopyridine

Cat. No.: B183754

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Essential Guide to Handling 3-Bromo-5-iodopyridine

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety and logistical information for the handling of **3-Bromo-5-iodopyridine** (CAS No: 233770-01-9). Adherence to these guidelines is crucial for ensuring laboratory safety, maintaining experimental integrity, and complying with regulatory standards.

Immediate Safety and Hazard Information

3-Bromo-5-iodopyridine is a halogenated heterocyclic compound that requires careful handling due to its potential health hazards. The primary routes of exposure are inhalation, skin contact, and eye contact.

Hazard Classifications:

Hazard Class	GHS Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed. [1] [2]
Serious Eye Damage	H318	Causes serious eye damage. [1] [2]

Signal Word: Danger[1][2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3-Bromo-5-iodopyridine** to minimize exposure risk.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or face shield.	Protects eyes from splashes and dust.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a flame-retardant lab coat.	Prevents skin contact and absorption.
Respiratory Protection	NIOSH-approved N95 dust mask or an air-purifying respirator.	Required if dust or aerosols may be generated. Work should be conducted in a chemical fume hood.[1][2]
Footwear	Closed-toe shoes.	Prevents injuries from spills and dropped objects.

Operational Plan: From Receipt to Disposal

A systematic approach to the handling of **3-Bromo-5-iodopyridine** is essential for safety and to maintain the integrity of the compound.

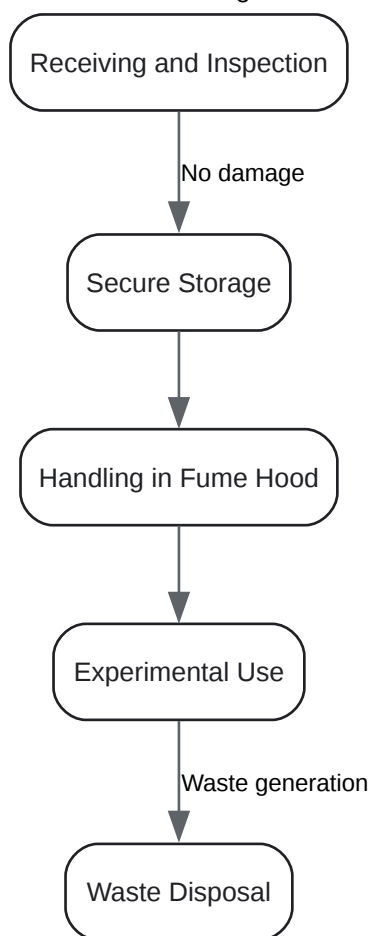
Receiving and Storage

- Upon receipt, visually inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated area away from sources of ignition and incompatible materials such as strong oxidizing agents and strong acids.[3]
- Keep the container tightly closed.

Handling and Experimental Use

- All handling of **3-Bromo-5-iodopyridine**, including weighing and transferring, should be conducted in a certified chemical fume hood.
- Use non-sparking tools and take precautionary measures against static discharge.[3]
- Avoid direct contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling, even if gloves were worn.

Operational Workflow for Handling 3-Bromo-5-iodopyridine



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Operational Workflow Diagram

First Aid Procedures

In the event of exposure, follow these first-aid measures immediately.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing has stopped, perform artificial respiration. Get medical attention as soon as possible.
Skin Contact	Immediately wash the contaminated skin with soap and water. Remove contaminated clothing and wash before reuse. If irritation persists, get medical attention. ^[4]
Eye Contact	Immediately wash (irrigate) the eyes with large amounts of water for at least 15 minutes, occasionally lifting the lower and upper lids. Get medical attention immediately. ^[4]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Spill Management

In the event of a spill, evacuate the area and follow these procedures:

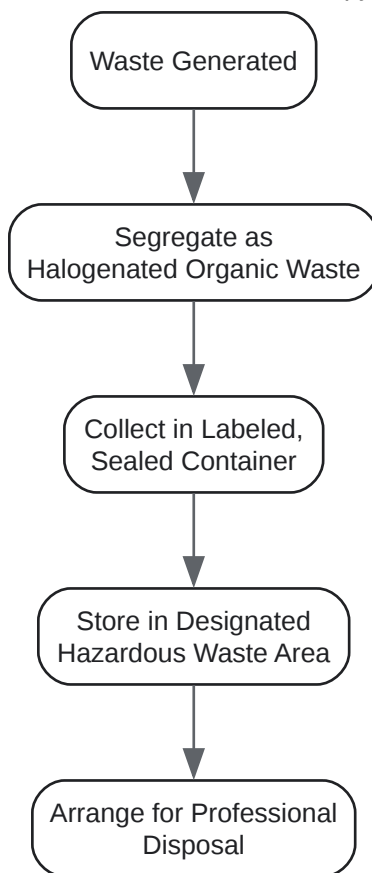
- Wear appropriate PPE as outlined above.
- For small spills, use an absorbent material like sand or vermiculite to contain the chemical.
- Carefully collect the absorbed material and place it into a sealed, labeled container for hazardous waste disposal.
- Ventilate the area and decontaminate the spill surface.

Disposal Plan

Proper disposal of **3-Bromo-5-iodopyridine** and its waste is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Segregation:** As a halogenated organic compound, all waste containing **3-Bromo-5-iodopyridine** must be collected in a designated "Halogenated Organic Waste" container. Do not mix with non-halogenated waste.
- **Waste Collection:** Collect all contaminated materials, including empty containers, used gloves, and absorbent materials from spills, in a properly labeled and sealed hazardous waste container.
- **Professional Disposal:** Arrange for the collection of the hazardous waste through a licensed environmental waste management company.^[5]

Disposal Plan for 3-Bromo-5-iodopyridine



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Disposal Workflow Diagram

Experimental Protocol: Suzuki-Miyaura Cross-Coupling

3-Bromo-5-iodopyridine is a valuable building block in organic synthesis, particularly in cross-coupling reactions. The differential reactivity of the C-I and C-Br bonds allows for selective functionalization. The C-I bond is more reactive and will preferentially undergo oxidative addition to a palladium(0) catalyst under milder conditions. The following is a representative protocol for a selective Suzuki-Miyaura coupling at the 5-position (iodine position).

Materials:

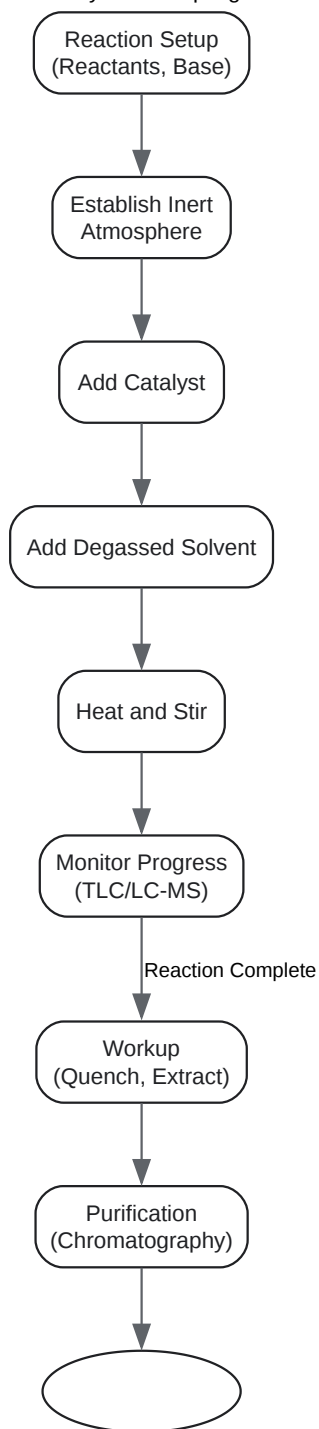
- **3-Bromo-5-iodopyridine** (1.0 equivalent)
- Arylboronic acid (1.2 equivalents)
- [1,1'-Bis(diphenylphosphino)ferrocene]palladium(II) dichloride (Pd(dppf)Cl₂) (0.03 equivalents)
- Potassium carbonate (K₂CO₃) (2.0 equivalents)
- 1,4-Dioxane/Water (4:1 v/v, degassed)
- Schlenk flask
- Magnetic stirrer and stir bar
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- **Reaction Setup:** To a dry Schlenk flask containing a magnetic stir bar, add **3-Bromo-5-iodopyridine**, the arylboronic acid, and potassium carbonate.
- **Establish Inert Atmosphere:** Evacuate the flask and backfill with an inert gas (Nitrogen or Argon). Repeat this cycle three times.
- **Catalyst Addition:** Under a positive flow of the inert gas, add the palladium catalyst to the flask.
- **Solvent Addition:** Add the degassed solvent mixture to the reaction flask via syringe.
- **Reaction:** Heat the reaction mixture to 80-100 °C with vigorous stirring.
- **Monitoring:** Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS). The reaction is typically complete within 4-16 hours.

- Workup:
 - Once the reaction is complete, cool the mixture to room temperature.
 - Dilute the reaction mixture with ethyl acetate and water.
 - Transfer the mixture to a separatory funnel and separate the organic layer.
 - Extract the aqueous layer twice with ethyl acetate.
 - Combine the organic layers and wash with brine.
- Purification:
 - Dry the combined organic layer over anhydrous sodium sulfate or magnesium sulfate.
 - Filter off the drying agent and concentrate the filtrate under reduced pressure.
 - Purify the crude product by flash column chromatography on silica gel to afford the pure 3-bromo-5-arylpyridine.

Suzuki-Miyaura Coupling Workflow



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Experimental Workflow for Suzuki-Miyaura Coupling

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